

# A Comprehensive Technical Guide to the Safe Handling of 6-Bromooxindole

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## Compound of Interest

Compound Name: **6-Bromooxindole**

Cat. No.: **B126910**

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This guide provides an in-depth overview of the safety and handling precautions for **6-bromooxindole**, a key intermediate in pharmaceutical synthesis. Adherence to these guidelines is crucial to ensure the safety of laboratory personnel and the integrity of research.

## Hazard Identification and Classification

**6-Bromooxindole** is classified as a hazardous substance.<sup>[1]</sup> It is crucial to understand its potential hazards before handling. The primary routes of exposure are inhalation, skin contact, and eye contact.

GHS Hazard Statements:

- Causes skin irritation.<sup>[2]</sup>
- Causes serious eye irritation.<sup>[3]</sup>
- May cause respiratory irritation.<sup>[2][3]</sup>

Signal Word: Warning<sup>[2][3]</sup>

## Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **6-bromooxindole** is fundamental for its safe handling and storage.

Property	Value	Reference
CAS Number	99365-40-9	[4]
Molecular Formula	C <sub>8</sub> H <sub>6</sub> BrNO	[4]
Molecular Weight	212.04 g/mol	
Appearance	White to orange to tan crystalline powder	[1]
Melting Point	217-221 °C	
Solubility	Does not mix well with water	[1]
Storage Temperature	2-8°C	

## Toxicological Information

While specific acute toxicity data such as LD50 values for **6-bromooxindole** are not readily available in the provided search results, the compound is known to be an irritant.[1][3] It is essential to handle this chemical with the assumption that it may have harmful toxicological effects.

- **Inhalation:** May cause respiratory irritation.[2][3] In some individuals, this can lead to further lung damage.[1] Asthma-like symptoms may persist for an extended period after exposure ceases.[1]
- **Skin Contact:** Causes skin irritation.[2] While not considered to have harmful health effects from skin contact alone, the substance can cause skin inflammation in some individuals.[1] Pre-existing dermatitis may be exacerbated.[1] Entry into the bloodstream through cuts or abrasions may lead to systemic injury.[1]
- **Eye Contact:** Causes serious eye irritation and potential damage.[1][3]
- **Ingestion:** The material has not been classified as "harmful by ingestion" due to a lack of conclusive evidence.[1] However, ingestion should always be avoided.

# Safe Handling and Experimental Protocols

Adherence to strict safety protocols is mandatory when working with **6-bromooxindole**.

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this compound.

PPE	Specification	Reference
Eye Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved chemical safety goggles.	<a href="#">[2]</a>
Hand Protection	Handle with gloves. Inspect gloves prior to use and use proper glove removal technique. Dispose of contaminated gloves after use.	
Skin and Body Protection	Wear a complete suit protecting against chemicals and appropriate protective clothing to prevent skin exposure.	<a href="#">[2]</a>
Respiratory Protection	For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).	<a href="#">[2]</a>

## Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[2][5]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[2]

## General Handling Precautions

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2][6]
- Wash hands and any exposed skin thoroughly after handling.[2][3]
- Do not eat, drink, or smoke when using this product.[5][6]
- Avoid formation of dust and aerosols.
- Keep containers securely sealed when not in use.[5]
- Avoid physical damage to containers.[5]

## Storage and Incompatibility

Proper storage is crucial to maintain the stability and integrity of **6-bromooxindole** and to prevent hazardous reactions.

- Storage Conditions: Store in a well-ventilated place and keep the container tightly closed.[2][3] The recommended storage temperature is between 2-8°C. Store locked up.[6]
- Incompatible Materials: Avoid contact with oxidizing agents.[1] Reaction with oxidizing agents such as nitrates, oxidizing acids, and chlorine bleaches may result in ignition.[1]

## Accidental Release Measures

In the event of a spill, immediate and appropriate action must be taken to prevent exposure and environmental contamination.

## Minor Spills

- Clean up all spills immediately.[1][5]
- Avoid breathing dust and contact with skin and eyes.[1]
- Wear impervious gloves and safety glasses.[5]
- Use dry clean-up procedures and avoid generating dust.[5]
- Vacuum or sweep up the material and place it in a clean, dry, sealable, and labeled container for disposal.[5] Do not use air hoses for cleaning.[5]

## Major Spills

- Alert emergency responders and inform them of the location and nature of the hazard.[1][5]
- Clear the area of all personnel and move upwind.[5]
- Control personal contact with the substance by using appropriate protective equipment, including a dust respirator.[5]
- Prevent the spillage from entering drains, sewers, or water courses.[5]
- Contain and recover the product wherever possible.[5]

## First Aid Measures

Immediate first aid is critical in case of exposure.

- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing.[2][3] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. [3] Seek medical attention.[3]
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[2][3] Remove all contaminated clothing and shoes.[3] If skin irritation occurs, get medical advice/attention.[3]
- Eye Contact: Rinse cautiously with water for several minutes.[2][3] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[3] Seek immediate medical

attention.[3]

- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor/physician if you feel unwell.[3]

## Fire-Fighting Measures

While not considered a significant fire risk, containers may burn.[5]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Hazardous Combustion Products: Combustion may produce carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), and hydrogen bromide.[1][2] May emit poisonous and corrosive fumes.[1]
- Fire-Fighting Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2]

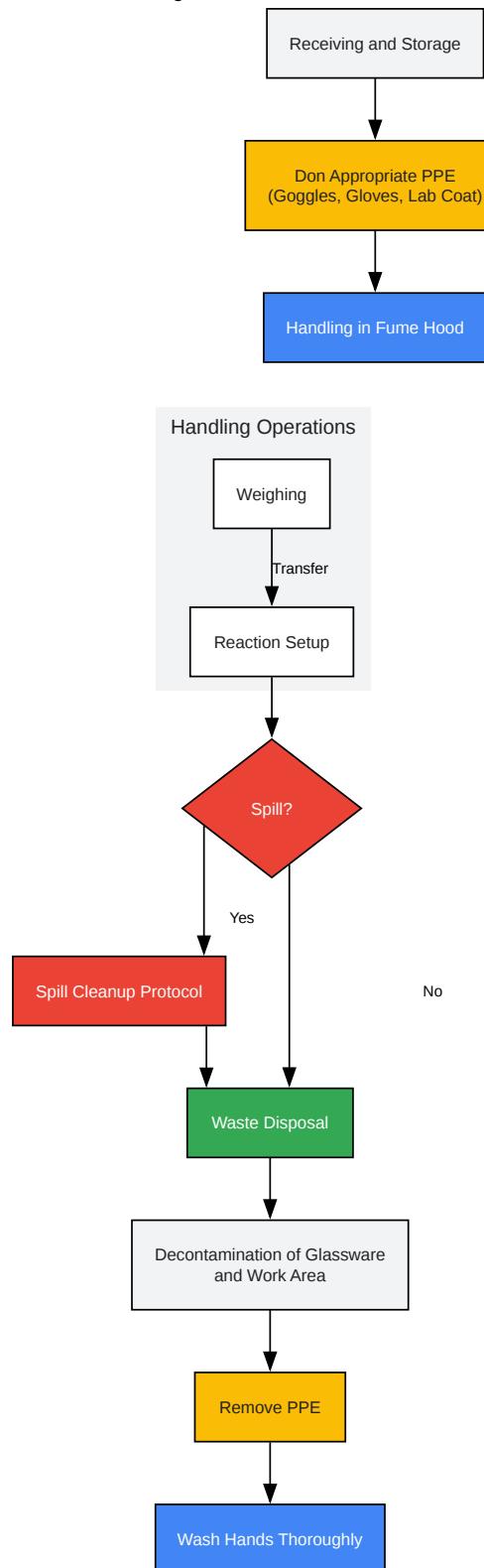
## Disposal Considerations

All waste must be handled in accordance with local, state, and federal regulations.[1] Dispose of contents and container to an approved waste disposal plant.[2][3]

## Experimental Workflow and Logic Diagrams

The following diagram illustrates a safe handling workflow for **6-bromoindole**.

## Safe Handling Workflow for 6-Bromooxindole

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Caption: Safe handling workflow for **6-bromooxindole**.

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